5-Bromosalicylic Acid: A Promising Candidate for Corrosion Inhibition

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Compound of Interest		
Compound Name:	*5-Bromosalicylic acid*	
Cat. No.:	*B146069*	Get Quote

Application Notes & Protocols for Researchers

Introduction

Corrosion, the gradual degradation of materials by chemical or electrochemical reactions with their environment, poses a significant challenge across various industries. The development of effective corrosion inhibitors is crucial for extending the lifespan and ensuring the integrity of metallic structures. Organic compounds, particularly those containing heteroatoms and aromatic rings, have shown great promise as corrosion inhibitors. **5-Bromosalicylic acid**, a derivative of salicylic acid, presents itself as a compelling candidate for corrosion inhibition due to its molecular structure. The presence of a carboxyl group (-COOH), a hydroxyl group (-OH), an aromatic ring, and a bromine atom suggests the potential for strong adsorption onto metal surfaces, thereby forming a protective barrier against corrosive agents.

These application notes provide an overview of the potential applications of **5-Bromosalicylic acid** as a corrosion inhibitor and offer detailed protocols for its evaluation. While direct studies on **5-Bromosalicylic acid** are limited, data from a closely related compound, 5-Bromovanillin, is presented here to illustrate the potential efficacy.

Potential Applications

5-Bromosalicylic acid is anticipated to be an effective corrosion inhibitor for a variety of metals and alloys in different corrosive environments. Its applications could span across industries such as:

- Oil and Gas: Protecting pipelines and equipment from corrosion induced by acidic gases (H_2S, CO_2) and saline water.

- Chemical Processing: Inhibiting corrosion in reactors, tanks, and piping exposed to acidic or alkaline solutions.

- Marine Environments: Protecting ship hulls, offshore platforms, and other marine infrastructure from saltwater corrosion.

- Automotive and Aerospace: As an additive in coatings and coolants to prevent corrosion of engine parts and structural components.

Mechanism of Action

The corrosion inhibition by **5-Bromosalicylic acid** is predicated on its ability to adsorb onto the metal surface, forming a protective film. This adsorption can occur through several mechanisms:

- Chemisorption: The carboxyl and hydroxyl groups can form coordinate bonds with the vacant d-orbitals of the metal atoms.

- Physisorption: Electrostatic interactions can occur between the charged metal surface and the inhibitor molecule.

- π-electron Interaction: The aromatic ring can donate π-electrons to the metal surface, strengthening the adsorption.

The bromine atom, being a halogen, can further enhance the adsorption process and contribute to the stability of the protective film. This adsorbed layer acts as a physical barrier, isolating the metal from the corrosive environment and hindering both the anodic (metal dissolution) and cathodic (e.g., hydrogen evolution) reactions of the corrosion process.

Quantitative Data Summary

As a proxy for the potential performance of **5-Bromosalicylic acid**, the following table summarizes the corrosion inhibition efficiency of 5-Bromovanillin on 1018 carbon steel in acidic media. This data is extracted from a study on the synergistic effect of Rosmarinus officinalis

and 5-Bromovanillin.[1] It is important to note that these values are for a related compound and actual results for **5-Bromosalicylic acid** may vary.

Corrosive Medium	Inhibitor Concentration	Inhibition Efficiency (%)
1 M HCl	0.5 g/L (admixture)	92.57
1 M H_2SO_4	0.5 g/L (admixture)	64.57

Experimental Protocols

Weight Loss Measurement

This is a simple and direct method to determine the corrosion rate and the inhibition efficiency.

Materials:

- Metal coupons (e.g., mild steel, copper, aluminum) of known dimensions.

- Corrosive solution (e.g., 1 M HCl, 3.5% NaCl solution).

- **5-Bromosalicylic acid**.

- Analytical balance.

- Polishing paper (different grades).

- Acetone, ethanol, and distilled water.

- Drying oven.

- Glass beakers and nylon thread.

Protocol:

- Coupon Preparation:

  - Mechanically polish the metal coupons with successively finer grades of emery paper.

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- Degrease the coupons by washing with acetone, followed by ethanol, and finally with distilled water.

- Dry the coupons in an oven at 60°C for 1 hour.

- Weigh the coupons accurately using an analytical balance and record the initial weight (W_initial).

- Inhibitor Solution Preparation:

  - Prepare the corrosive solution of the desired concentration.

  - Prepare different concentrations of the inhibitor solution by dissolving a calculated amount of **5-Bromosalicylic acid** in the corrosive medium.

- Immersion Test:

  - Suspend each coupon in a beaker containing the test solution (with and without the inhibitor) using a nylon thread. Ensure the coupon is fully immersed.

  - Cover the beakers and leave them undisturbed for a specified period (e.g., 24, 48, 72 hours) at a constant temperature.

- Post-Immersion:

  - After the immersion period, carefully remove the coupons from the solutions.

  - Gently clean the coupons with a soft brush to remove corrosion products.

  - Rinse with distilled water, then acetone, and dry them.

  - Weigh the cleaned and dried coupons and record the final weight (W_final).

- Calculations:

  - Corrosion Rate (CR) in mm/year can be calculated using the formula: $CR = (8.76 \times 10^4 \times \Delta W) / (A \times T \times \rho)$ where ΔW is the weight loss (W_initial - W_final) in grams, A is the

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surface area of the coupon in cm², T is the immersion time in hours, and ρ is the density of the metal in g/cm³.

- Inhibition Efficiency (IE%) can be calculated as: IE% = [(CR_blank - CR_inhibitor) / CR_blank] × 100 where CR_blank is the corrosion rate in the absence of the inhibitor and CR_inhibitor is the corrosion rate in the presence of the inhibitor.

Electrochemical Measurements

Electrochemical techniques provide rapid and detailed information about the corrosion process and the inhibitor's mechanism.

Apparatus:

- Potentiostat/Galvanostat with frequency response analyzer.

- Three-electrode electrochemical cell:

  - Working Electrode (WE): The metal specimen.

  - Reference Electrode (RE): Saturated Calomel Electrode (SCE) or Ag/AgCl electrode.

  - Counter Electrode (CE): Platinum or graphite rod.

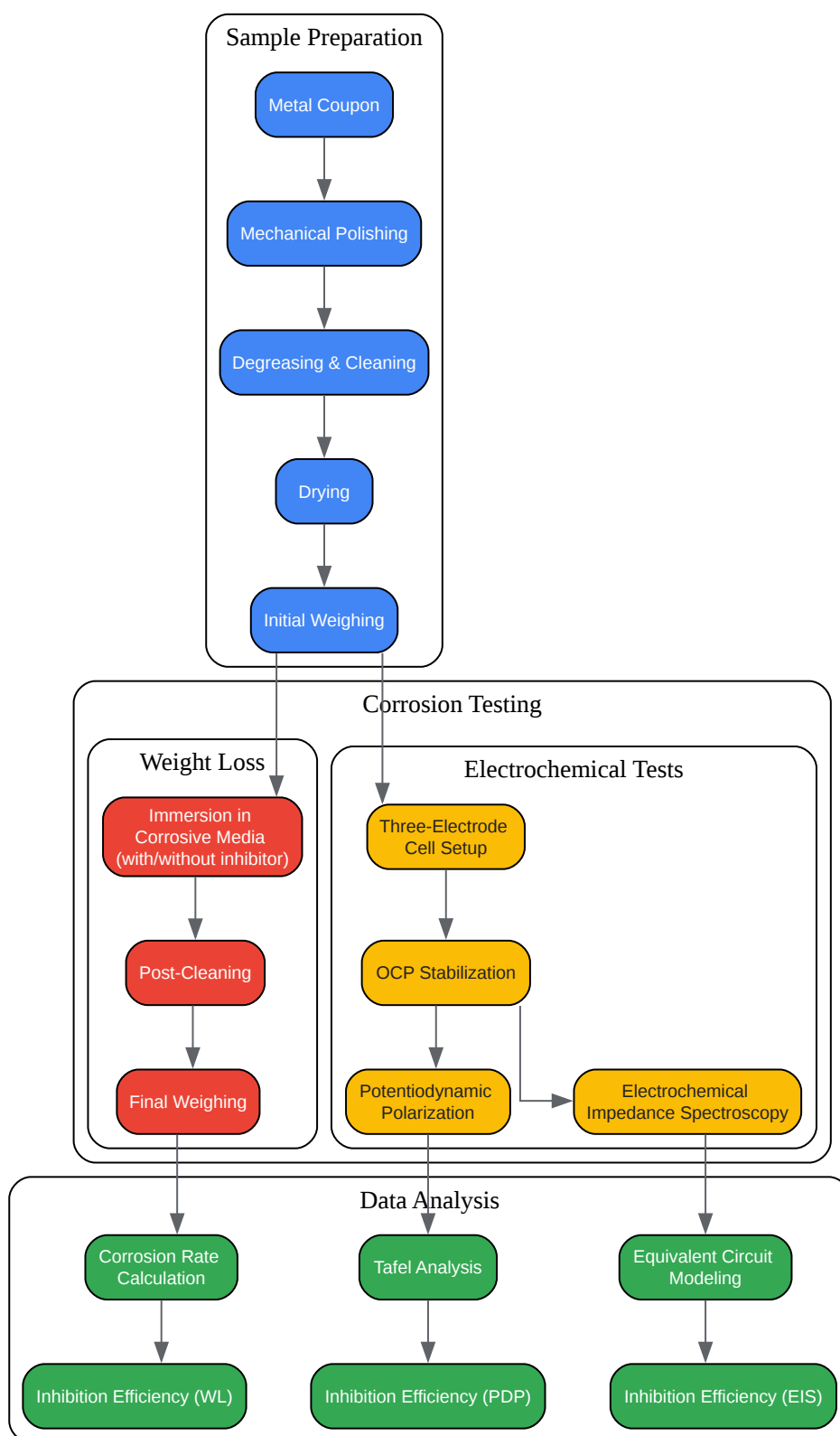- Corrosive solution with and without the inhibitor.

Protocol:

- Electrode Preparation: Prepare the working electrode by embedding the metal specimen in an insulating resin, leaving a known surface area exposed. Polish the exposed surface to a mirror finish, clean, and dry as described in the weight loss protocol.

- Cell Setup: Assemble the three-electrode cell with the prepared working electrode, reference electrode, and counter electrode. Fill the cell with the test solution.

- Open Circuit Potential (OCP): Allow the system to stabilize by monitoring the OCP for about 30-60 minutes until a steady-state potential is reached.

- Polarization Scan:

  - Perform the potentiodynamic polarization scan by sweeping the potential from a cathodic potential (e.g., -250 mV vs. OCP) to an anodic potential (e.g., +250 mV vs. OCP) at a slow scan rate (e.g., 0.5-1 mV/s).

- Data Analysis:

  - Plot the logarithm of the current density (log i) versus the potential (E) to obtain the Tafel plot.

  - Extrapolate the linear portions of the anodic and cathodic curves to their intersection point to determine the corrosion potential (E_corr) and corrosion current density (i_corr).

  - Calculate the Inhibition Efficiency (IE%) using the formula: IE% = [(i_corr_blank - $i\_corr\_inhibitor$) / i_corr_blank] × 100 where i_corr_blank and $i\_corr\_inhibitor$ are the corrosion current densities in the absence and presence of the inhibitor, respectively.

- Cell and Electrode Setup: Use the same setup as for the PDP measurements.

- OCP Stabilization: Stabilize the system at the OCP.

- Impedance Measurement:

  - Apply a small amplitude AC signal (e.g., 10 mV) at the OCP over a wide frequency range (e.g., 100 kHz to 10 mHz).

- Data Analysis:

  - Plot the impedance data as Nyquist and Bode plots.

  - Model the data using an appropriate equivalent electrical circuit to extract parameters such as the solution resistance (R_s) and the charge transfer resistance (R_ct).

  - The charge transfer resistance (R_ct) is inversely proportional to the corrosion rate.

  - Calculate the Inhibition Efficiency (IE%) using the formula: IE% = [($R\_ct\_inhibitor$ - R_ct_blank) / $R\_ct\_inhibitor$] × 100 where R_ct_blank and $R\_ct\_inhibitor$ are the charge

transfer resistances in the absence and presence of the inhibitor, respectively.
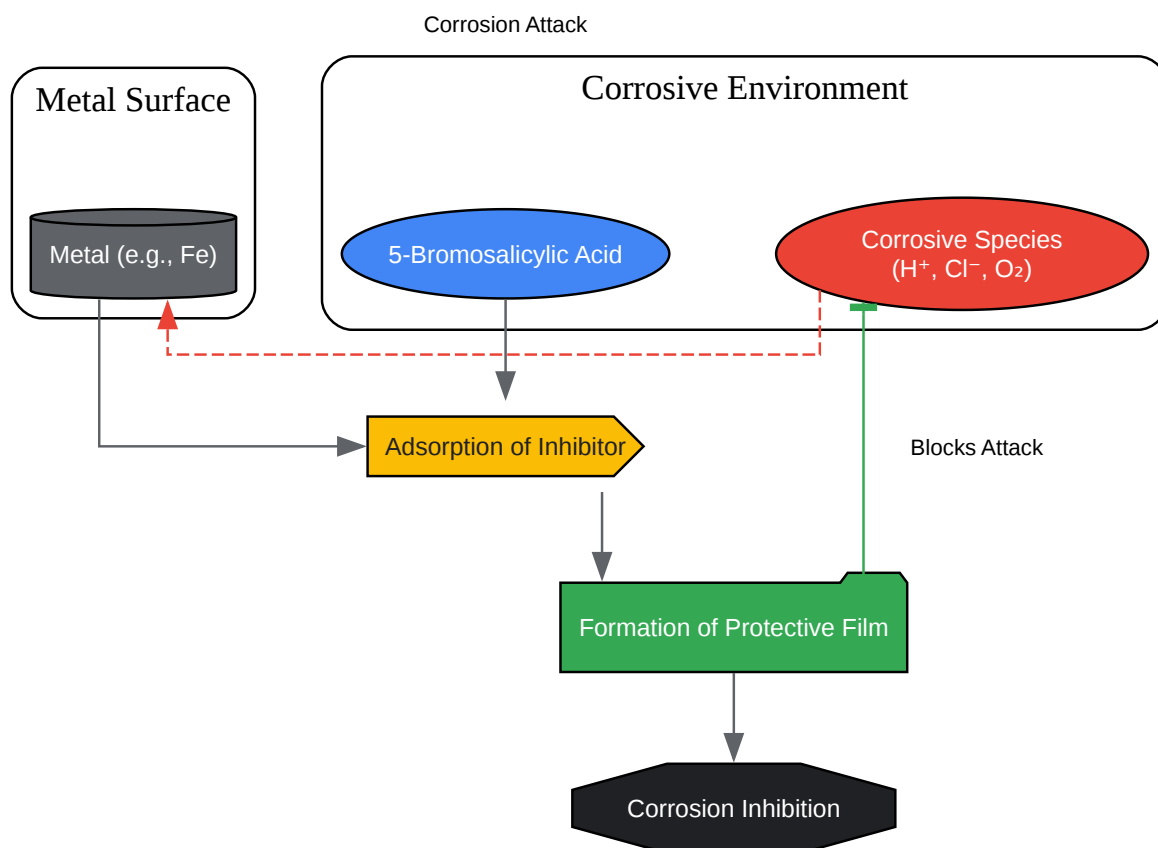
Visualizations

Experimental Workflow

Caption: Experimental workflow for evaluating corrosion inhibitors.

Corrosion Inhibition Mechanism

Caption: Mechanism of corrosion inhibition by **5-Bromosalicylic acid**.

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References

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